

Essential Safety and Handling of Probimane in Research Environments

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Compound of Interest

Compound Name: Probimane

Cat. No.: B1678241

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FOR IMMEDIATE USE: This document provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **Probimane** (also known as AT-2153; CAS No. 108093-90-9). Adherence to these guidelines is essential for ensuring personal safety and proper disposal. **Probimane** is an investigational compound with anti-proliferative effects, utilized in cancer research.^[1] Due to its cytotoxic potential, stringent safety protocols must be followed.

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Probimane** to minimize exposure and ensure safety.

PPE Category	Item	Specification
Eye Protection	Safety Goggles	Tightly fitting with side-shields.
Hand Protection	Gloves	Chemical-impermeable. Regular inspection for tears or holes is crucial.
Body Protection	Lab Coat	Fully buttoned, long-sleeved.
Respiratory	Respirator	Recommended when handling the powder form or when adequate ventilation is not available. Use a NIOSH-approved respirator with appropriate cartridges for organic vapors and particulates.

Operational Plan: Handling and Storage

Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood.
- Avoid direct contact with skin, eyes, and clothing.
- Prevent the formation of dust and aerosols.
- Do not eat, drink, or smoke in areas where **Probimane** is handled.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly sealed, original container.
- Keep in a cool, dry, and well-ventilated place.

- Store away from incompatible materials.

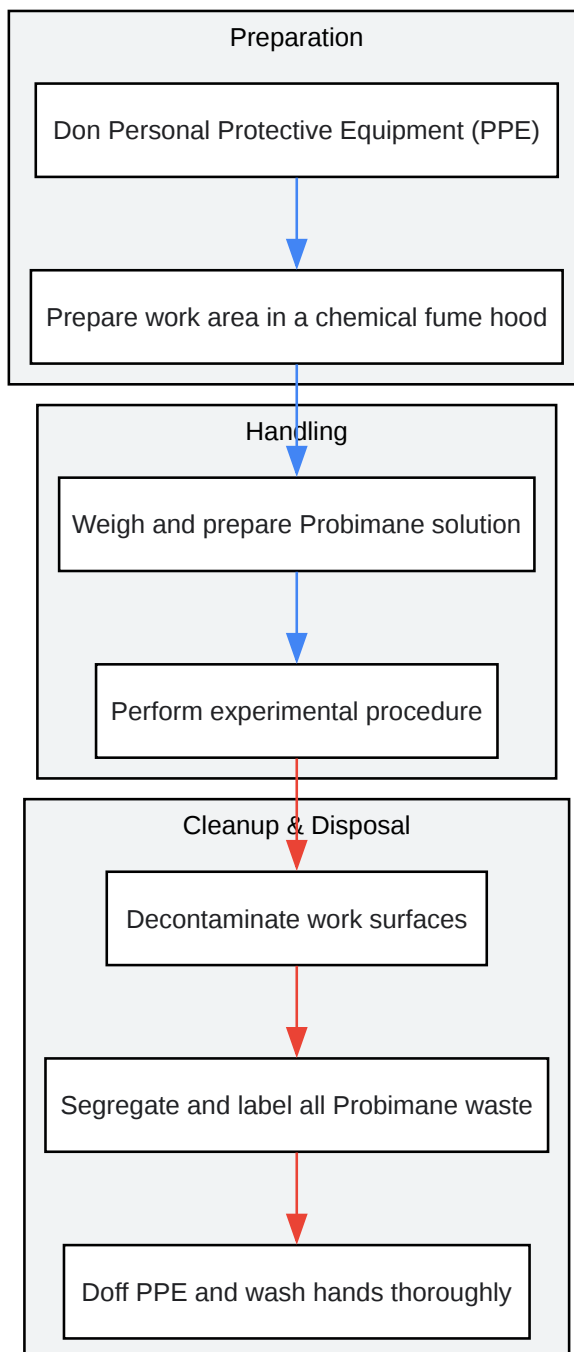
Disposal Plan

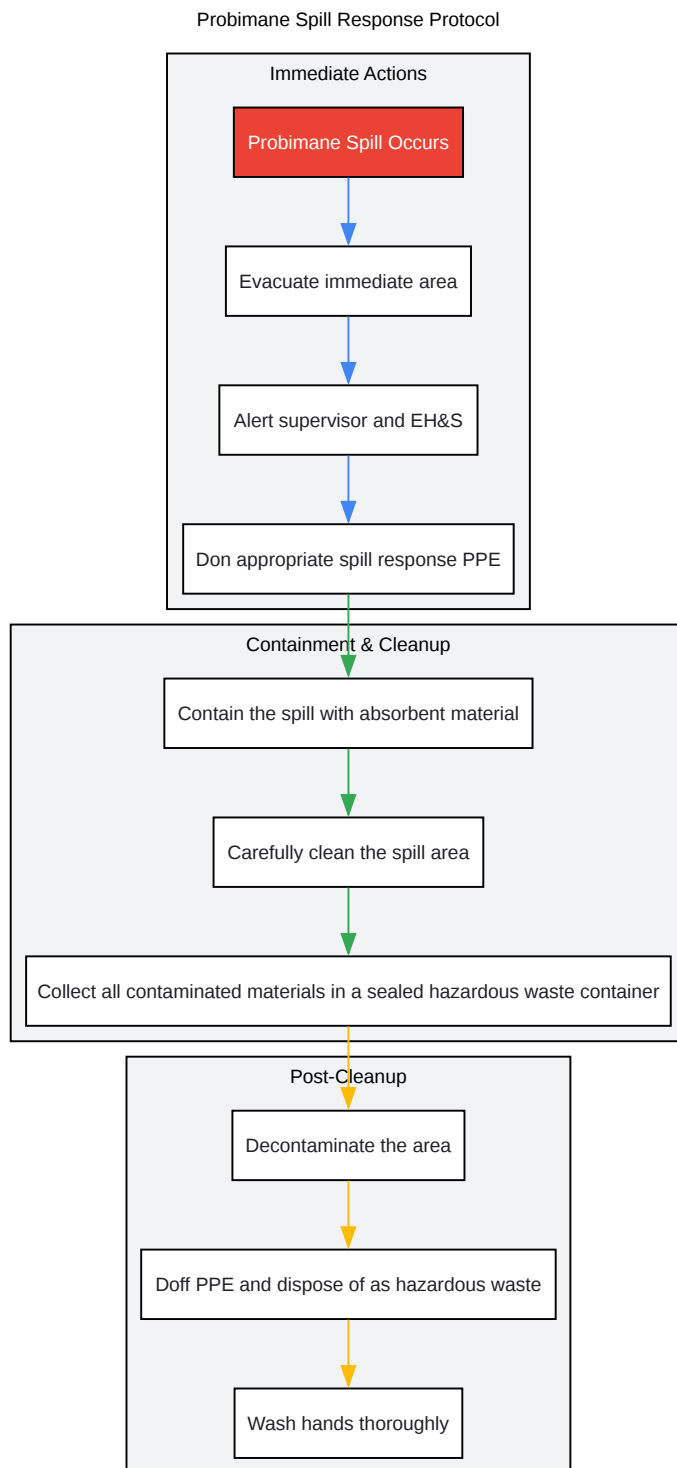
All waste containing **Probimane** must be treated as hazardous.

- Solid Waste: Collect all solid waste, including contaminated PPE (gloves, disposable lab coats), in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Collect all liquid waste in a sealed, leak-proof, and clearly labeled hazardous waste container.
- Disposal: All **Probimane** waste must be disposed of through a licensed hazardous waste disposal company, in accordance with all local, state, and federal regulations. Do not dispose of **Probimane** down the drain or in regular trash.

Experimental Workflow: Safe Handling of Probimane

Workflow for Safe Probimane Handling





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References

- 1. Probimane | TargetMol [targetmol.com]
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